

Meranzin stock solution preparation and storage

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Compound of Interest

Compound Name: Meranzin

Cat. No.: B015861

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Application Notes and Protocols for Meranzin

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **Meranzin** stock solutions for both in vitro and in vivo research applications. Additionally, a putative signaling pathway is outlined to provide context for its mechanism of action.

Data Presentation

A summary of the key quantitative data for **Meranzin** is presented in the table below for easy reference.

Parameter	Value	Reference(s)
Molecular Weight	260.29 g/mol	[1]
Appearance	White to off-white crystalline solid	[2]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO), Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.	[2][3][4]
Storage (Solid)	Desiccate at -20°C. Stable for ≥ 4 years.	[3][5]
Storage (Stock Solution)	Aliquots in tightly sealed vials at -20°C. Generally usable for up to two weeks.	[6]

Experimental Protocols

Protocol 1: Preparation of Meranzin Stock Solution for In Vitro Cell Culture

This protocol describes the preparation of a 10 mM **Meranzin** stock solution in DMSO. This concentration is suitable for subsequent dilution to typical working concentrations (e.g., 1-100 μ M) in cell culture media.

Materials:

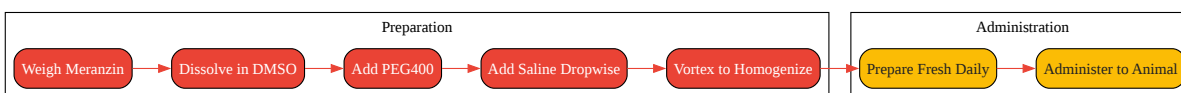
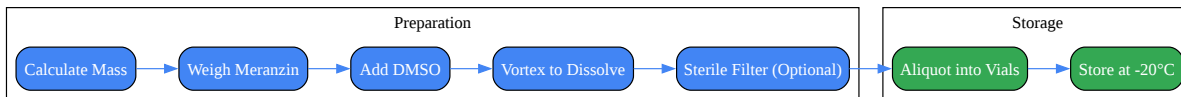
- **Meranzin** powder
- Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Vortex mixer

- Pipettes and sterile filter tips

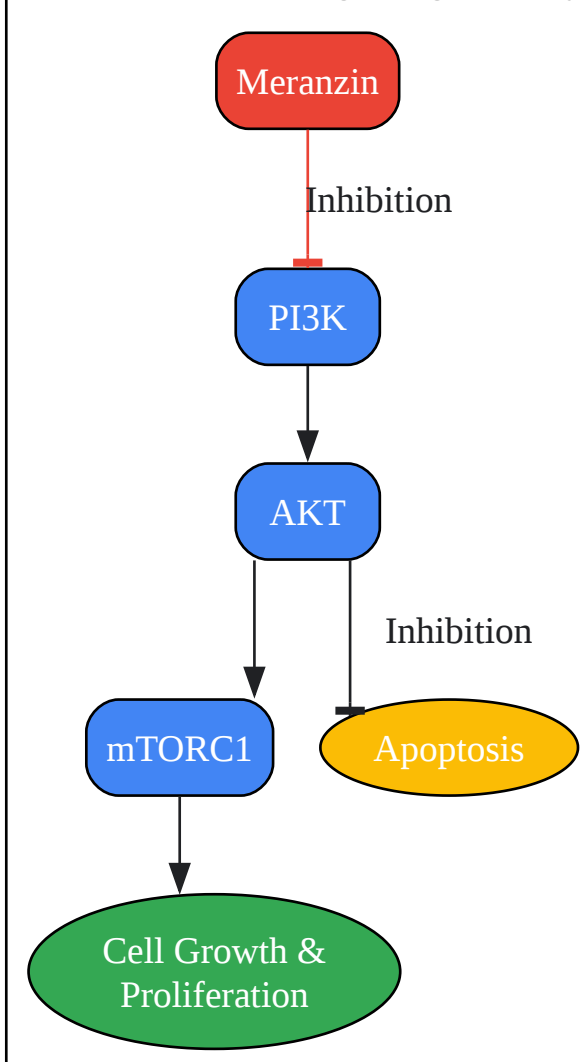
Procedure:

- Calculation: To prepare a 10 mM stock solution, calculate the required mass of **Meranzin** using the following formula: $\text{Mass (mg)} = 10 \text{ mmol/L} * \text{Volume (L)} * 260.29 \text{ g/mol} * 1000 \text{ mg/g}$
For 1 mL (0.001 L) of stock solution, 2.60 mg of **Meranzin** is required.
- Weighing: Accurately weigh 2.60 mg of **Meranzin** powder using an analytical balance in a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of cell culture grade DMSO to the microcentrifuge tube containing the **Meranzin** powder.
- Mixing: Vortex the tube thoroughly until the **Meranzin** is completely dissolved. The solution should be clear and free of particulates. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution if necessary.
- Sterilization (Optional but Recommended): For long-term storage and to ensure sterility, the stock solution can be filtered through a 0.22 µm syringe filter into a new sterile tube.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 µL) in sterile, amber, or foil-wrapped microcentrifuge tubes or cryovials to minimize freeze-thaw cycles and light exposure.
 - Label the aliquots clearly with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.
 - Store the aliquots at -20°C. Based on information for **Meranzin** hydrate, the solution is generally usable for up to two weeks[6].

Workflow for In Vitro Stock Solution Preparation:



Putative Meranzin Signaling Pathway



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